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Furan-2-carbohydrazide chemical properties and structure

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Compound of Interest

Compound Name: Furan-2-carbohydrazide

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Furan-2-Carbohydrazide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Furan-2-carbohydrazide, also known as 2-furoic hydrazide, is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and materials science. Its furan ring is a key structural motif in numerous pharmacologically active compounds, acting as a bioisostere for phenyl rings and contributing to modified metabolic stability and drug-receptor interactions.[1] This guide provides an in-depth overview of the chemical properties, structure, synthesis, and potential applications of **furan-2-carbohydrazide**.

Chemical Structure and Properties

Furan-2-carbohydrazide consists of a furan ring substituted at the 2-position with a carbohydrazide group. The presence of the furan ring, with its ether oxygen, provides both hydrophobic and polar characteristics and allows for hydrogen bond acceptance, which can enhance interactions with biological targets.[1]

Structure:

Smiles: O1C=CC=C1C(NN)=O[2]



Table 1: General Chemical Properties

Property	Value	Reference
CAS Number	3326-71-4	[2][3][4]
Molecular Formula	C5H6N2O2	[3][4]
Molecular Weight	126.11 g/mol	[2][4]
EINECS Number	222-046-2	[3]
Synonyms	2-Furancarbohydrazide, 2- Furoic hydrazide, 2- Furoylhydrazine	[2][3]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	White to beige crystals	[3][5]
Melting Point	75 - 79 °C	[2][3][5]
Boiling Point	279 °C	[2][3][5]
Solubility	Very soluble in water; Soluble in Methanol	[2][3][5]
рКа	12.18 ± 0.10 (Predicted)	[2][5]
Density	1.3541 (Rough Estimate)	[2][5]
Refractive Index	1.5090 (Estimate)	[2][5]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **furan-2-carbohydrazide**.

Table 3: Key Spectroscopic Information



Technique	Data	Reference
¹H NMR	Spectra available for reference. Key signals correspond to furan ring protons and hydrazide protons.	[6][7]
¹³ C NMR	Spectra available for reference. Signals correspond to the carbons of the furan ring and the carbonyl group.	[6]
IR Spectroscopy	Characteristic peaks for N-H, C=O, and C-O-C stretching vibrations.	[6]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight.	[8]

Note: Detailed spectral data can be found in various chemical databases and literature.[7] 2-Furoic hydrazide has been used as a reagent for studying Fourier transform infrared spectra, as well as 1H and 13C NMR spectra.[2]

Experimental Protocols

Synthesis of Furan-2-carbohydrazide

A common method for synthesizing **furan-2-carbohydrazide** involves the reaction of a furan-2-carboxamide with a hydrazone.[9]

Protocol: From Furan-2-carboxamide and Acetone Azine[2][9]

- Apparatus Setup: A four-necked flask is fitted with a mechanical stirrer, a dropping funnel, a
 thermometer, and a distillation column. The top of the distillation column's receiver is
 connected to a conduit to absorb the ammonia gas produced.
- Reactant Charging: Charge the flask with 111.1 g of furan-2-carboxamide and 224 g of acetone azine.



- Heating and Dissolution: Turn on the stirrer and heat the reaction mixture to a temperature between 100 °C and 120 °C to ensure the complete dissolution of the furan-2-carboxamide in the acetone azine.
- Water Addition: Slowly add 70 ml of water dropwise through the dropping funnel, maintaining the reaction temperature between 100 °C and 120 °C.
- Ammonia Removal: The ammonia produced during the reaction is removed via the distillation column and can be recovered by condensation at 54°C to 58°C. The condensed water vapor is returned to the reaction flask to continue participating in the reaction.
- Reaction Monitoring: After the water addition is complete, continue heating the mixture.

 Monitor the reaction's progress by analyzing the amount of remaining furan-2-carboxamide in the solution.
- Product Isolation: Once the furan-2-carboxamide has fully reacted, distill off the acetone and water under a nitrogen atmosphere.
- Purification: The residual solid in the flask is then recrystallized from ethanol and dried to yield the furan-2-carbohydrazide product.

Below is a visual representation of the synthesis and purification workflow.



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Caption: Workflow for the synthesis and purification of **furan-2-carbohydrazide**.

Biological Activity and Potential Applications

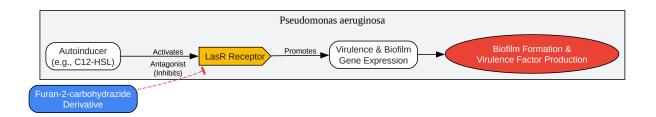
Derivatives of **furan-2-carbohydrazide** have shown significant biological activity, making the parent compound a valuable scaffold for drug discovery.

Anti-biofilm Activity: Furan-2-carboxamides, derived from **furan-2-carbohydrazide**, have demonstrated notable antibiofilm activity against Pseudomonas aeruginosa.[8] This activity is



believed to stem from the antagonism of the LasR receptor, a key component of the quorum-sensing system in this bacterium. Quorum sensing is a cell-to-cell communication process that allows bacteria to coordinate gene expression, including the formation of biofilms and the production of virulence factors.[8] By inhibiting LasR, these compounds can disrupt this communication, leading to a reduction in biofilm formation and virulence.[8]

The design of these active compounds often involves the bioisosteric replacement of a labile furanone ring with the more stable furan-2-carboxamide moiety.[8]



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Caption: Proposed mechanism of anti-biofilm activity via LasR antagonism.

Glucagon Receptor Antagonism: **Furan-2-carbohydrazide**s have also been identified as orally active glucagon receptor antagonists.[10] This activity is significant for the potential treatment of type 2 diabetes, where hyperglucagonemia contributes to hyperglycemia. By blocking the glucagon receptor, these compounds can help to lower blood glucose levels. Structure-activity relationship (SAR) studies have led to the discovery of potent derivatives with good bioavailability.[10]

Safety and Handling

Furan-2-carbohydrazide is stable under normal temperatures and pressures.[3] However, it should be handled with appropriate safety precautions.

• Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents and strong bases.[3] It is also recommended to keep it in a dark place under an inert atmosphere.[2][5]



- Handling: Use with adequate ventilation and minimize dust generation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.[3]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing to prevent exposure.[3] A respirator may be required depending on workplace conditions.[3]
- Hazards: May cause eye, skin, and respiratory tract irritation. The toxicological properties have not been fully investigated.[3]
- Decomposition: Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.[3]

In case of exposure, follow standard first-aid measures such as flushing eyes and skin with plenty of water and moving to fresh air in case of inhalation.[3] Always consult the material safety data sheet (MSDS) for complete safety information.

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